

# An In-depth Technical Guide to 3-Hydroxybenzaldehyde Oxime: From Discovery to Application

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## Compound of Interest

Compound Name:	3-Hydroxybenzaldehyde oxime
CAS No.:	139336-66-6
Cat. No.:	B160891

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This guide provides a comprehensive technical overview of **3-hydroxybenzaldehyde oxime**, a molecule of significant interest to researchers, scientists, and professionals in drug development. From its historical context to its synthesis and diverse applications, this document is structured to deliver field-proven insights and robust technical data.

## Section 1: Discovery and Historical Context

The history of **3-hydroxybenzaldehyde oxime** is intrinsically linked to the development of organic chemistry in the 19th century. Its precursor, 3-hydroxybenzaldehyde, was first synthesized in the early 1800s as chemists began to explore the derivatives of aromatic compounds.[1] However, the synthesis of its corresponding oxime had to await the discovery of hydroxylamine.

Hydroxylamine (NH<sub>2</sub>OH) was first prepared as hydroxylammonium chloride in 1865 by the German chemist Wilhelm Clemens Lossen.[2] This discovery was a critical milestone, as it provided the necessary reagent to convert aldehydes and ketones into oximes.[2] The term

"oxime" itself, a combination of "oxygen" and "imine," was coined in the 19th century to describe this new class of compounds.[3]

While a singular, celebrated publication marking the "discovery" of **3-hydroxybenzaldehyde oxime** is not apparent in the historical record, its synthesis would have been a logical and straightforward extension of the chemical knowledge of the late 19th century. Following the work on benzaldehyde oxime and its derivatives, such as that documented by Charles M. Luxmoore in 1896, the preparation of substituted benzaldehyde oximes, including the 3-hydroxy isomer, would have been considered a routine derivatization.

The primary synthetic route, the condensation of an aldehyde with hydroxylamine, remains the classical and most common method for preparing oximes.[3] This straightforward reaction allowed for the creation of a vast library of oxime derivatives for various scientific investigations.

## Section 2: Synthesis and Molecular Characteristics

**3-Hydroxybenzaldehyde oxime** is a white to pale yellow crystalline solid. Its molecular structure, featuring a hydroxyl group and an oxime moiety on a benzene ring, gives it unique chemical properties that are leveraged in various applications.

### Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub>	[4]
Molecular Weight	137.14 g/mol	[4]
CAS Number	22241-18-5	[4]

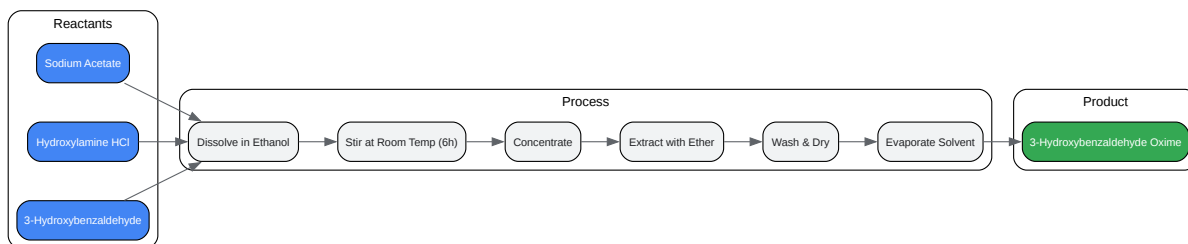
## Synthesis Protocol

The most common and efficient method for the synthesis of **3-hydroxybenzaldehyde oxime** is the reaction of 3-hydroxybenzaldehyde with hydroxylamine hydrochloride in the presence of a mild base.[5]

Experimental Protocol: Synthesis of **3-Hydroxybenzaldehyde Oxime**

- **Reagent Preparation:** In a round-bottom flask, dissolve 3-hydroxybenzaldehyde (1 equivalent) in ethanol.
- **Addition of Hydroxylamine:** To the stirred solution, add hydroxylamine hydrochloride (1.2 equivalents) followed by sodium acetate (1.3 equivalents). The sodium acetate acts as a base to neutralize the HCl released from the hydroxylamine hydrochloride.
- **Reaction:** Stir the mixture at room temperature for 6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, concentrate the mixture under reduced pressure to remove the ethanol.
- **Extraction:** Extract the residue with anhydrous ether (3x).
- **Washing and Drying:** Wash the combined organic layers with saturated brine and dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).
- **Isolation:** Filter the solution and evaporate the solvent under reduced pressure to yield **3-hydroxybenzaldehyde oxime** as a colorless oil or solid. A typical yield for this reaction is approximately 96.3%.<sup>[5]</sup>

The causality behind this experimental design lies in the nucleophilic addition of hydroxylamine to the carbonyl carbon of the aldehyde, followed by dehydration to form the C=N double bond of the oxime. Ethanol is a suitable solvent as it dissolves the reactants and is easily removed. Sodium acetate is a sufficiently weak base to deprotonate the hydroxylamine hydrochloride without causing unwanted side reactions.



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Synthesis workflow for **3-Hydroxybenzaldehyde Oxime**.

## Section 3: Spectroscopic Characterization

The structural elucidation of **3-hydroxybenzaldehyde oxime** is confirmed through various spectroscopic techniques.

- Infrared (IR) Spectroscopy: Oximes exhibit characteristic bands in their IR spectra. Key absorptions for **3-hydroxybenzaldehyde oxime** include those for the O-H stretch (around  $3600\text{ cm}^{-1}$ ), the C=N stretch (around  $1665\text{ cm}^{-1}$ ), and the N-O stretch (around  $945\text{ cm}^{-1}$ ).<sup>[3]</sup>
- Mass Spectrometry (MS): The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are crucial for confirming the connectivity of atoms within the molecule.

## Section 4: Applications in Research and Drug Development

The chemical structure of **3-hydroxybenzaldehyde oxime**, with its phenolic hydroxyl and oxime groups, makes it a versatile molecule with several important applications.

## Metal Ion Chelation and Coordination Chemistry

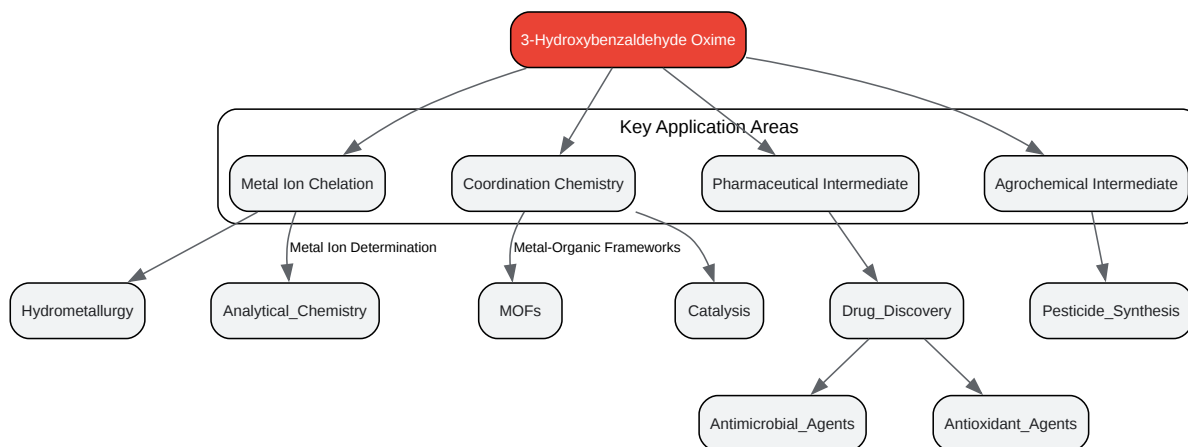
The ortho positioning of the hydroxyl and oxime groups allows **3-hydroxybenzaldehyde oxime** to act as a bidentate or tridentate ligand, forming stable complexes with various metal ions. This property is utilized in:

- Hydrometallurgy: For the selective extraction of metal ions.
- Analytical Chemistry: In the determination of metal ion concentrations.
- Materials Science: As a building block for coordination compounds and metal-organic frameworks (MOFs) with potential catalytic and magnetic properties.

## Intermediate in Pharmaceutical and Agrochemical Synthesis

**3-Hydroxybenzaldehyde oxime** serves as a valuable intermediate in the synthesis of more complex molecules with biological activity.<sup>[1]</sup>

- Bioactive Heterocycles: It is a precursor for the synthesis of various heterocyclic compounds.
- Antimicrobial and Antioxidant Agents: The oxime moiety is present in a number of compounds with demonstrated antimicrobial and antioxidant properties.
- Drug Discovery: Its derivatives are being investigated for various therapeutic applications. For instance, O-benzyl oxime derivatives of hydroxybenzaldehydes have been studied as dual-acting agents targeting aldose reductase and oxidative stress, which are implicated in diabetic complications.



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Applications of **3-Hydroxybenzaldehyde Oxime**.

## Section 5: Future Outlook

**3-Hydroxybenzaldehyde oxime** continues to be a relevant molecule in both academic and industrial research. Its utility as a versatile building block in organic synthesis, particularly for the creation of novel pharmaceutical agents, ensures its continued importance. Future research will likely focus on the development of new synthetic methodologies that are more environmentally friendly ("green chemistry") and the exploration of its derivatives for new therapeutic targets. The inherent chelating ability of this compound also suggests potential for further investigation in sensor technology and environmental remediation.

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